Application Note: Spectrophotometric Quantification of Uranium(VI) using Arsenazo I Trihydrate

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Compound of Interest

Compound Name:	*Arsenazo I trihydrate*
Cat. No.:	*B13709352*

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Method ID: AN-U-AZ1-05 | Version: 2.1 | Classification: Heavy Metal Impurity & Radiopharmaceutical QC

Executive Summary

While Arsenazo III is the dominant reagent for uranium analysis in strong acid media, Arsenazo I (Neothorin) remains a critical tool for specific applications requiring analysis in neutral to weakly acidic buffers (pH 6.0–8.0). This protocol details the quantitative determination of Uranium(VI) (Uranyl ion,

) using Arsenazo I.

Key Application: Trace analysis of uranium in pharmaceutical raw materials, radiopharmaceutical precursors, and environmental toxicology screening where strong acid digestion is contraindicated or where specific matrix buffering is required.

Performance Profile:

- Linear Range: 1.0 – 20.0 µg/mL (

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)

- Detection Limit (LOD): ~0.5 µg/mL
- Precision (RSD): < 2.5% at 10 µg/mL
- Wavelength (

  ): 600 nm (Complex) vs. 500 nm (Reagent)

Scientific Principle & Mechanism

Chelation Mechanism

Arsenazo I (Disodium 2-(2-arsonophenylazo)-1,8-dihydroxynaphthalene-3,6-disulfonate) acts as a bidentate or tridentate ligand. In a buffered medium (pH 7.0–8.0), the arsonic acid group (

) and the azo group (

) coordinate with the uranyl cation (

) to form a stable 1:1 blue-violet complex.

Chromogenic Shift:

- Free Reagent (pH 7.5): Red-Orange (

)
- U-Arsenazo I Complex: Blue-Violet (

)

Critical Parameters

Unlike Arsenazo III, which functions in 3M

, Arsenazo I requires strict pH control.

- pH < 5.5: Complex dissociation occurs; sensitivity drops.

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- pH > 8.5: Hydrolysis of Uranium (

) competes with the dye, causing precipitation and signal loss.

- Optimal Window:pH 7.2 – 7.6 (Stabilized by Triethanolamine buffer).

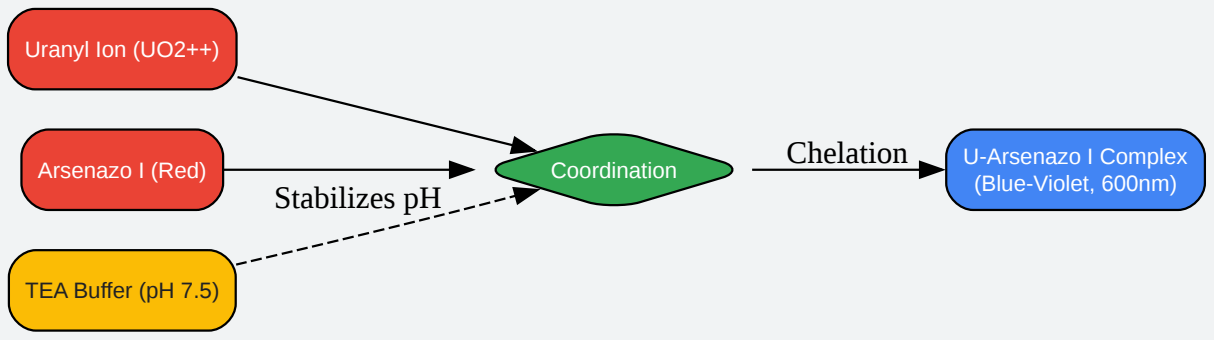

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Figure 1: Reaction pathway for the formation of the Uranium-Arsenazo I complex.

Reagents & Apparatus

Apparatus

- Spectrophotometer: Double-beam UV-Vis capable of 1 nm bandwidth (e.g., Shimadzu UV-1800 or Agilent Cary 60).
- Cuvettes: 10 mm path length quartz or matched glass cells.
- pH Meter: Calibrated to ±0.01 pH units.

Reagent Preparation

All reagents must be ACS Reagent Grade or higher. Use deionized water (18.2 MΩ·cm).

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Reagent Solution	Preparation Instructions	Stability
Arsenazo I (0.1% w/v)	Dissolve 0.25 g Arsenazo I trihydrate in 250 mL water. Filter if turbid.	2 Weeks (Dark, 4°C)
Standard U(VI) Stock (1000 ppm)	Dissolve 2.109 g in 100 mL water containing 5 mL conc. . Dilute to 1000 mL.	1 Year
TEA Buffer (pH 7.5)	Dissolve 20 g Triethanolamine (TEA) and 10 g in 800 mL water. Adjust pH to 7.5 with dilute or . Dilute to 1 L.	1 Month
Masking Solution	Dissolve 5 g Tartaric Acid + 1 g DTPA (Diethylenetriaminepentaacetic acid) in 100 mL water. Neutralize to pH 7 with NaOH.	Prepare Fresh

Experimental Protocol

Phase 1: Sample Preparation (Generic Drug Substance)

For liquid samples, proceed directly to Phase 2. For solids:

- Weigh 1.0 g of sample into a PTFE beaker.
- Add 10 mL conc. and digest at 90°C until clear.
- Evaporate to near dryness (do not bake).

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- Re-dissolve residue in 10 mL of 0.1 M

  .

- Transfer to a 50 mL volumetric flask and dilute to mark with water.

Phase 2: Color Development Workflow

Perform this workflow for Samples, Standards, and Blanks.

- Aliquot: Transfer 5.0 mL of the sample/standard solution into a 25 mL volumetric flask.
- Masking: Add 2.0 mL of Masking Solution (Tartrate/DTPA).
  - Note: This sequesters Fe(III) and Al(III) interferences.
- Buffering: Add 5.0 mL of TEA Buffer (pH 7.5).
  - Check: Verify pH is between 7.2 and 7.6. Adjust if necessary.
- Reagent Addition: Add 2.0 mL of 0.1% Arsenazo I solution.
- Dilution: Dilute to the mark (25 mL) with deionized water. Mix by inversion.
- Incubation: Allow to stand for 10 minutes at room temperature (20-25°C) for full color development.

Phase 3: Measurement

- Set spectrophotometer to 600 nm.
- Zero the instrument using the Reagent Blank (contains all reagents but no Uranium).
- Measure Absorbance (

) of standards and samples.

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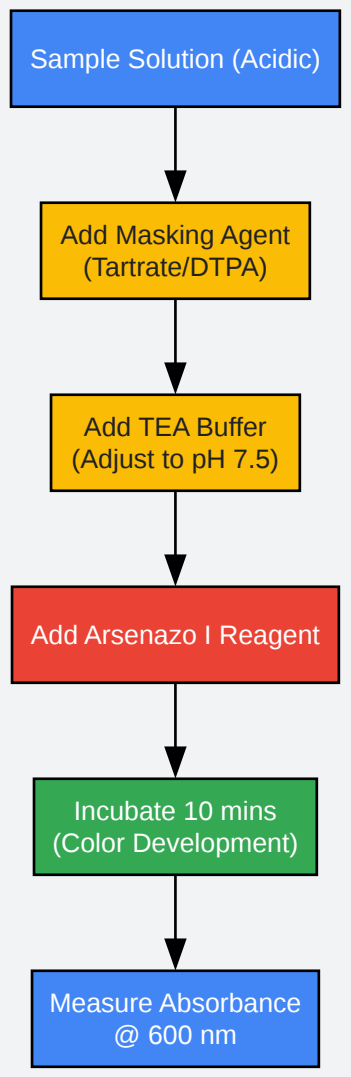

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Figure 2: Step-by-step analytical workflow for Uranium determination.[1][2][3][4][5]

Data Analysis & Validation

Calibration Curve Construction

Prepare a 5-point calibration curve using the Standard U(VI) Stock.

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Standard ID	Vol. Stock (100 ppm)	Final Vol.	Final Conc. (µg/mL)	Typical Absorbance (A)
Blank	0 mL	25 mL	0.0	0.000
Std-1	0.5 mL	25 mL	2.0	0.120
Std-2	1.25 mL	25 mL	5.0	0.310
Std-3	2.5 mL	25 mL	10.0	0.615
Std-4	5.0 mL	25 mL	20.0	1.250

Calculation:

Interference Management

Arsenazo I is less selective than Arsenazo III.[6] The following limits apply:

- Thorium (Th): Major interference. Must be removed via TBP extraction if > 1 ppm.
- Iron (Fe III): Tolerated up to 50 ppm with Tartrate masking.
- Aluminum (Al): Tolerated up to 20 ppm with Tartrate masking.
- Fluoride/Phosphate: Must be absent (causes quenching).

Safety & Handling (E-E-A-T)

- Radiological Hazard: Uranium is an alpha-emitter and chemically toxic (nephrotoxin). Handle all standard solutions in a fume hood or glovebox designated for radioactive work.
- Chemical Hazard: Arsenazo I is an azo dye; avoid inhalation.
- Waste Disposal: Segregate all liquid waste as Radioactive/Mixed Waste. Do not pour down the drain.

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